

Technical Guide: Solubility of Azithromycin Hydrate in Organic Solvents

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Compound of Interest

Compound Name: Azithromycin hydrate

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This technical guide provides an in-depth overview of the solubility of **azithromycin hydrate** in various organic solvents. Azithromycin, a macrolide antibiotic, exists in different hydrated forms, primarily as a monohydrate and a dihydrate, and its solubility is a critical parameter in pharmaceutical development, influencing formulation, crystallization, and bioavailability.^{[1][2][3]} This document consolidates quantitative solubility data, details common experimental protocols for its determination, and presents visual workflows to aid in understanding the related processes.

Quantitative Solubility Data

The solubility of azithromycin is dependent on its hydration state (monohydrate vs. dihydrate), the choice of solvent, and the temperature. The following tables summarize the available quantitative data.

Table 1: Solubility of Azithromycin in Pure Organic Solvents

| Hydrate Form | Solvent | Solubility (mg/mL) | Temperature (°C) | Source |
|------------------------|---------------------------|---------------------|------------------|--------|
| Azithromycin | Ethanol | ~ 16 | Not Specified | [4] |
| Azithromycin | Dimethylformamide (DMF) | ~ 16 | Not Specified | [4] |
| Azithromycin | Dimethyl sulfoxide (DMSO) | ~ 5 | Not Specified | [4] |
| Azithromycin Dihydrate | Ethanol | 100 | Not Specified | [5] |
| Azithromycin Dihydrate | Dimethyl sulfoxide (DMSO) | 100 | Not Specified | [5] |
| Azithromycin Dihydrate | Propylene Glycol | Maximum Solubility* | Not Specified | [6] |

*Note: Propylene glycol was identified as the solvent providing the highest solubility among those tested in the study, but a specific quantitative value was not provided in the abstract.[6]

Table 2: Temperature-Dependent Solubility of Azithromycin Monohydrate in Various Solvents

The solubility of azithromycin monohydrate was measured across a temperature range of 278.15 K to 323.15 K (5°C to 50°C). Data indicates that solubility increases with temperature in all tested solvents, signifying an endothermic dissolution process.[7][8]

| Solvent | Temperature Range (°C) | Solubility Trend |
|-----------------------|------------------------|---------------------------------------|
| Ethanol | 5 to 50 | Increases with increasing temperature |
| Propan-2-ol | 5 to 50 | Increases with increasing temperature |
| Butan-1-ol | 5 to 50 | Increases with increasing temperature |
| Ethyl Ethanoate | 5 to 50 | Increases with increasing temperature |
| 2-Propanone (Acetone) | 5 to 50 | Increases with increasing temperature |

Table 3: Solubility of Azithromycin Dihydrate in Acetone-Water Mixtures

The solubility of azithromycin dihydrate was measured as a function of temperature in various acetone-water solvent mixtures.[9]

| Acetone-Water Volume Fraction | Temperature (°C) | Solubility Trend |
|-------------------------------|------------------|---------------------------------------|
| 0-100 (Pure Water) | Variable | Increases with increasing temperature |
| 25-75 | Variable | Increases with increasing temperature |
| 50-50 | Variable | Increases with increasing temperature |
| 75-25 | Variable | Increases with increasing temperature |

Experimental Protocols for Solubility Determination

The determination of **azithromycin hydrate** solubility is typically performed using established analytical methods. The choice of method depends on the specific requirements of the study.

Synthetic Method

This dynamic method is used for measuring temperature-dependent solubility.

- Principle: A known mass of **azithromycin hydrate** is mixed with a known mass of the solvent in a sealed vessel. The temperature of the mixture is gradually changed while being stirred. The temperature at which the last solid particles dissolve (on heating) or the first crystals appear (on cooling) is recorded as the equilibrium or saturation temperature.
- Apparatus:
 - A jacketed glass vessel (crystallizer) of approximately 100 mL.[\[10\]](#)
 - A thermostatically controlled circulating water bath to precisely control the temperature. [\[10\]](#)
 - A magnetic stirrer for continuous agitation.
 - A calibrated thermometer with an accuracy of ± 0.05 K to measure the equilibrium temperature.[\[10\]](#)
- Procedure:
 - A precise amount of **azithromycin hydrate** and the selected solvent are weighed and placed into the jacketed vessel.
 - The mixture is heated slowly while being stirred until all the solid is completely dissolved.
 - The clear solution is then cooled at a controlled rate (e.g., 0.1 K/min) to observe the point of crystallization.
 - The temperature at which the first stable crystals appear is recorded as the solubility temperature for that specific concentration.

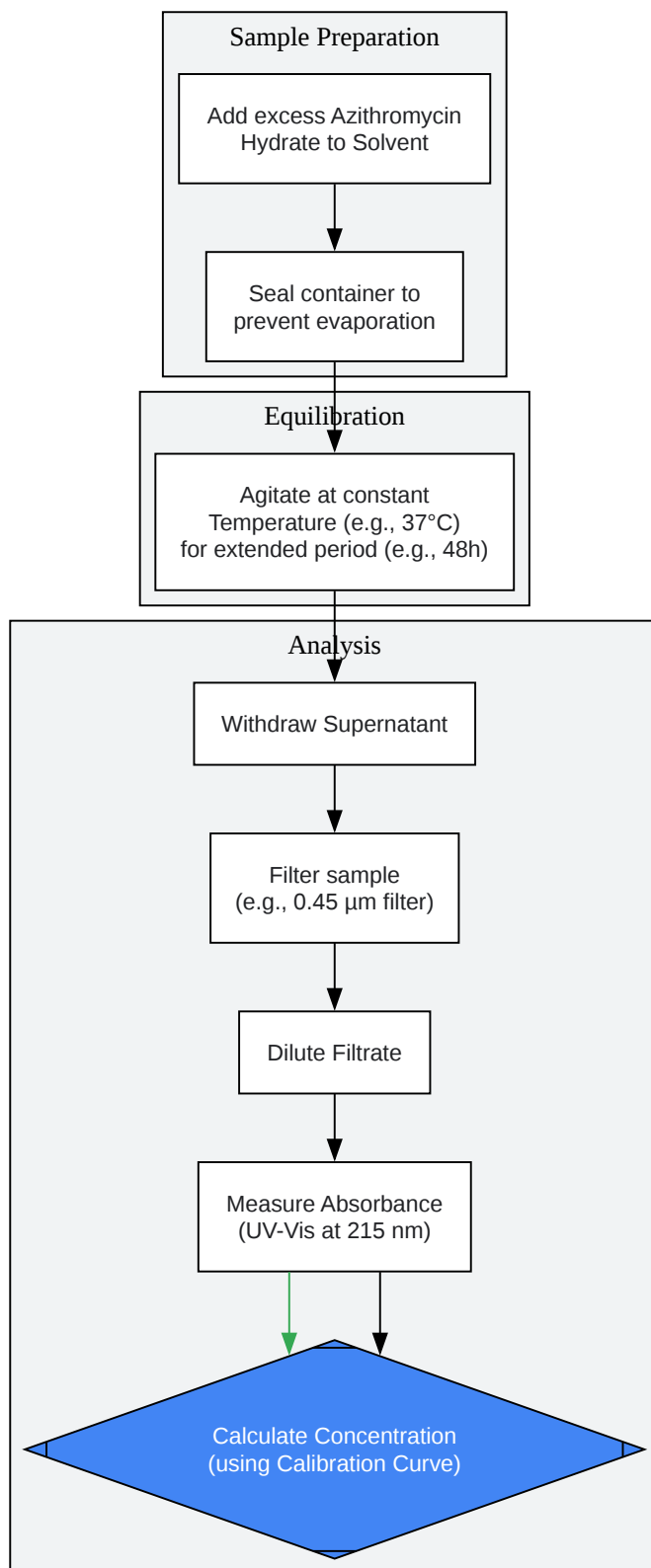
Static Equilibrium Method (Shake-Flask)

This method measures solubility at a constant temperature.

- Principle: An excess amount of the solid drug is added to the solvent and agitated at a constant temperature for a sufficient period to reach equilibrium. The concentration of the drug in the saturated solution is then determined analytically.
- Apparatus:
 - Constant temperature water bath with a shaker or rotator.
 - Sealed flasks or vials to prevent solvent evaporation.
 - Analytical balance.
 - Filtration system (e.g., syringe filters).
 - UV-Vis Spectrophotometer or HPLC for concentration analysis.
- Procedure:
 - An excess amount (e.g., 50 mg) of **azithromycin hydrate** is added to a known volume (e.g., 100 mL) of the solvent in a flask.[\[11\]](#)
 - The flask is sealed and placed in a temperature-controlled water bath (e.g., $37.0 \pm 0.5^{\circ}\text{C}$) and agitated (e.g., rotated at 20 rpm) for an extended period (e.g., 48 hours) to ensure equilibrium is reached.[\[11\]](#)
 - After equilibration, the suspension is allowed to settle.
 - A sample of the supernatant is withdrawn and immediately filtered through a suitable membrane filter (e.g., $0.45\ \mu\text{m}$) to remove any undissolved solids.
 - The filtrate is appropriately diluted, and the concentration of azithromycin is determined using a UV spectrophotometer at its λ_{max} (e.g., 215 nm).[\[11\]](#) A standard calibration curve is used for quantification.[\[12\]](#)

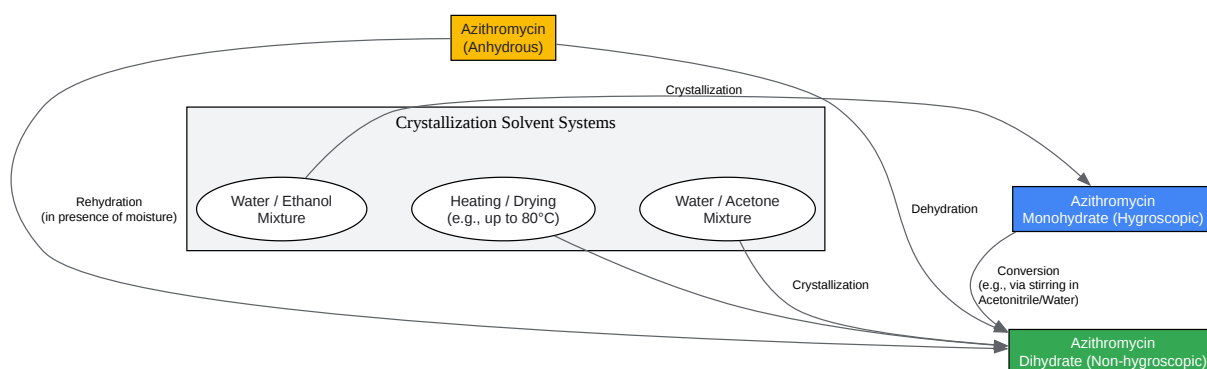
Visualizations: Workflows and Relationships

Diagrams created using Graphviz illustrate key experimental and conceptual workflows related to **azithromycin hydrate**.



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Caption: Workflow for Static Equilibrium Solubility Determination.



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Caption: Relationship between **Azithromycin Hydrate** Forms and Solvents.

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